

Application Notes and Protocols for Herpetofaunal Population Studies in Chinnar Wildlife Sanctuary

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These application notes provide a comprehensive guide to studying reptile and amphibian (herpetofauna) populations within the unique ecosystem of the **Chinnar** Wildlife Sanctuary, a protected area in the Western Ghats, Kerala, India. The protocols outlined below are designed to ensure standardized, replicable, and ethically sound data collection, crucial for long-term monitoring, biodiversity assessment, and conservation efforts.

Introduction to Herpetofaunal Studies in Chinnar

The **Chinnar** Wildlife Sanctuary, located in the rain shadow region of the Western Ghats, presents a unique assemblage of dry deciduous forests, scrublands, and riparian habitats. This diverse environment supports a rich herpetofaunal diversity. Recent surveys have highlighted the presence of numerous endemic and threatened species. A study documented 18 species of amphibians from eight families within the sanctuary, of which nine are endemic to the Western Ghats and five are threatened^{[1][2][3]}. Another source notes the presence of 52 reptile species and 15 amphibian species^{[4][5]}. A broader survey of the Munnar wildlife division, which includes **Chinnar**, recorded 60 amphibian and 74 reptile species, with 29 of the reptiles being endemic to the Western Ghats^{[6][7]}.

These protocols are designed to provide a framework for systematic inventory and monitoring of these populations.

Quantitative Data Summary

The following tables summarize the known species richness of amphibians and reptiles in **Chinnar** Wildlife Sanctuary and provide a list of amphibian species with their conservation status.

Table 1: Herpetofaunal Species Richness in **Chinnar** Wildlife Sanctuary

Taxon	Number of Species	Endemic Species (Western Ghats)	Threatened Species	Data Source
Amphibians	18	9	5	[1] [2] [3]
Reptiles	52	29 (in the broader Munnar region)	Not specified	[4] [5] [6]

Table 2: Amphibian Species Recorded in **Chinnar** Wildlife Sanctuary

Family	Scientific Name	Common Name	Western Ghats Endemic Status	IUCN Red List Status
Bufonidae	<i>Duttaphrynus melanostictus</i>	Common Indian Toad	Non-Endemic	Least Concern (LC)
Bufonidae	<i>Duttaphrynus parietalis</i>	Ridged Toad	Endemic	Least Concern (LC)
Dicroglossidae	<i>Euphlyctis cyanophlyctis</i>	Skipper Frog	Non-Endemic	Least Concern (LC)
Dicroglossidae	<i>Fejervarya</i> sp.	Cricket Frog	-	-
Dicroglossidae	<i>Hoplobatrachus tigerinus</i>	Indian Bull Frog	Non-Endemic	Least Concern (LC)
Micrixalidae	<i>Micrixalus fuscus</i>	Dusky Torrent Frog	Endemic	Vulnerable (VU)
Microhylidae	<i>Microhyla ornata</i>	Ornate Narrow-mouthed Frog	Non-Endemic	Least Concern (LC)
Nyctibatrachidae	<i>Nyctibatrachus aliciae</i>	Alicia's Night Frog	Endemic	Endangered (EN)
Nyctibatrachidae	<i>Nyctibatrachus major</i>	Major Night Frog	Endemic	Vulnerable (VU)
Nyctibatrachidae	<i>Nyctibatrachus minor</i>	Minor Night Frog	Endemic	Endangered (EN)
Ranidae	<i>Hylarana malabarica</i>	Malabar Frog	Endemic	Least Concern (LC)
Ranidae	<i>Indosylvirana beddomii</i>	Beddome's Leaping Frog	Endemic	Least Concern (LC)
Ranidae	<i>Indosylvirana temporalis</i>	Bronzed Frog	Endemic	Least Concern (LC)

Rhacophoridae	Polypedates maculatus	Chunam Tree Frog	Non-Endemic	Least Concern (LC)
Rhacophoridae	Pseudophilautus wynaadensis	Wayanad Bush Frog	Endemic	Endangered (EN)
Rhacophoridae	Rhacophorus malabaricus	Malabar Gliding Frog	Endemic	Least Concern (LC)
Ichthyophiidae	Ichthyophis sp.	Caecilian	-	-
Uraeotyphlidae	Uraeotyphlus sp.	Caecilian	-	-

Source: Adapted from Amphibian Fauna of **Chinnar** Wildlife Sanctuary, Kerala, India.[\[1\]](#)

Experimental Protocols

A combination of survey techniques is recommended for a comprehensive assessment of the herpetofauna in **Chinnar**.

Visual Encounter Surveys (VES)

Visual Encounter Surveys are a standardized method for searching for animals over a defined area or time. This is one of the most common and effective methods for detecting a wide variety of amphibians and reptiles.

Objective: To determine species presence/absence, relative abundance, and habitat associations.

Methodology:

- Transect Establishment:
 - Establish line transects of a predetermined length (e.g., 500m - 1km) across different habitat types within **Chinnar** (riparian forests, dry deciduous forests, scrublands).
 - Mark the beginning and end of each transect with a GPS unit.
- Survey Team:

- Surveys should be conducted by a team of 2-4 trained observers to ensure a similar level of experience and detection probability.
- Survey Timing:
 - Conduct both diurnal (daytime) and nocturnal (night-time) surveys to account for the activity patterns of different species. Nocturnal surveys, often starting after dusk, are particularly effective for most amphibians and many reptiles.
- Search Protocol:
 - Surveyors should walk along the transect at a slow, consistent pace (e.g., 200m/hour).
 - Visually scan the area on both sides of the transect, up to a specified distance (e.g., 2 meters).
 - Systematically search potential microhabitats, including under rocks, logs, leaf litter, and in crevices. For arboreal species, scan tree trunks and foliage.
- Data Collection:
 - For each animal encountered, record the following:
 - Species identification.
 - GPS coordinates.
 - Time of sighting.
 - Microhabitat (e.g., on a rock, under a log, in leaf litter).
 - Animal's activity (e.g., basking, foraging, calling).
 - Take high-quality photographs for species verification.
 - Handle animals only when necessary for identification, and always with appropriate care (e.g., using moistened, powder-free gloves for amphibians).

Pitfall Trapping with Drift Fences

This passive trapping technique is highly effective for capturing terrestrial, fossorial (burrowing), and leaf-litter dwelling reptiles and amphibians that are often missed during visual surveys.

Objective: To sample cryptic or ground-dwelling species and obtain data for population estimates.

Methodology:

- **Array Design:**
 - Construct arrays consisting of several pitfall traps connected by drift fences. A common design is a Y-shaped array with a central pitfall trap and traps at the midpoint and end of each of the three arms.
 - The drift fence, typically made of silt fencing or aluminum flashing, should be about 30-50 cm high and buried a few centimeters into the ground to prevent animals from going under it. The fence acts as a barrier, guiding animals towards the traps.
- **Pitfall Trap Construction:**
 - Use plastic buckets (e.g., 5-gallon) as pitfall traps.
 - Bury the buckets in the ground so that the rim is flush with the soil surface.
 - Drill small holes in the bottom of the buckets to allow for drainage during rain.
- **Trap Operation:**
 - Place a wet sponge or moist leaf litter in the bottom of the trap to prevent amphibians from desiccating.
 - Provide a small piece of PVC pipe or bark as cover for captured animals to reduce stress.
 - Traps must be checked at least once daily, preferably in the early morning, to prevent mortality from predation, exposure, or stress.

- Data Collection:
 - For each captured animal, record the species, sex, age class (if possible), and morphometric measurements (e.g., snout-vent length, weight).
 - Mark individuals (see Protocol 3.3) before releasing them a safe distance away from the trap array to avoid immediate recapture.

Mark-Recapture Studies

Mark-recapture techniques are essential for estimating population size, survival rates, and movement patterns. This method involves capturing, marking, releasing, and then recapturing individuals over time.

Objective: To estimate key demographic parameters of a target population.

Methodology:

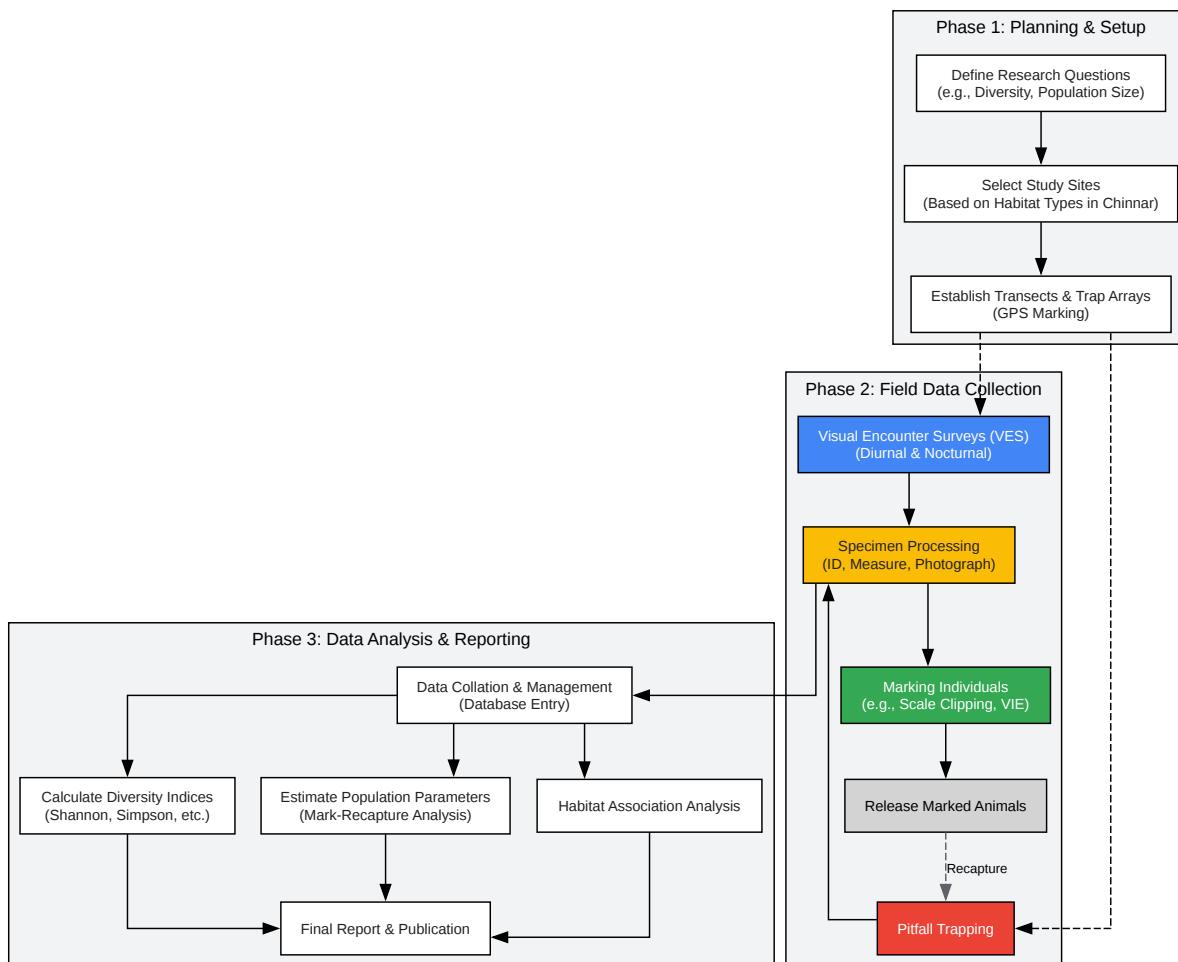
- Capture and Handling:
 - Capture animals using methods described above (VES, pitfall trapping).
 - Handle animals carefully to minimize stress and potential injury.
- Marking Techniques:
 - The choice of marking technique depends on the species. It should be long-lasting, not harm the animal, and not affect its behavior or survival.
 - Toe Clipping (Amphibians and some Lizards): Removal of the tip of a digit. This is a common method but requires ethical consideration and proper training to be performed humanely. It should only be used when other methods are not feasible.
 - Scale Clipping (Snakes and Lizards): Clipping a unique combination of subcaudal or ventral scales. This is a widely used and effective method for snakes.
 - VIE (Visible Implant Elastomer): Injecting a colored elastomer tag under the skin. This is a less invasive method suitable for many amphibians and small reptiles.

- Data Recording:
 - Assign a unique identification code to each marked individual.
 - Record the mark, species, location, and date of capture.
- Recapture Events:
 - Conduct subsequent capture sessions. For each animal captured, record whether it is a new (unmarked) or recaptured (marked) individual.
- Data Analysis:
 - Use statistical models like the Lincoln-Petersen estimator (for two capture sessions) or more complex models (e.g., Jolly-Seber) for multiple sessions to estimate population size. These models rely on the proportion of marked to unmarked individuals in the recapture samples.

Experimental Workflow and Logic

The following diagram illustrates a comprehensive workflow for a herpetofaunal survey in **Chinnar** Wildlife Sanctuary, integrating the different protocols.

Workflow for Herpetofaunal Population Study in Chinnar WLS

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Caption: A workflow diagram for a comprehensive herpetofaunal survey.

Ethical Considerations

All research activities involving live animals must adhere to strict ethical guidelines to minimize disturbance and harm.

- Permits: Obtain all necessary research and collection permits from the Kerala Forest Department and any other relevant authorities before commencing fieldwork.
- Animal Handling: Minimize handling time. For amphibians, always use powder-free nitrile gloves moistened with water to protect their sensitive skin.
- Trapping: Check traps daily to prevent animal mortality. Close traps during extreme weather conditions.
- Marking: Use the least invasive marking technique that is effective for the study species and objectives.
- Habitat Disturbance: Minimize disturbance to the habitat. Return all rocks and logs to their original position after searching underneath them.

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